

# 3-Methyl-1-phenyl-3-pentanol molecular weight and formula

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## Compound of Interest

Compound Name: 3-Methyl-1-phenyl-3-pentanol

Cat. No.: B085208

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## Chemical Identity and Properties

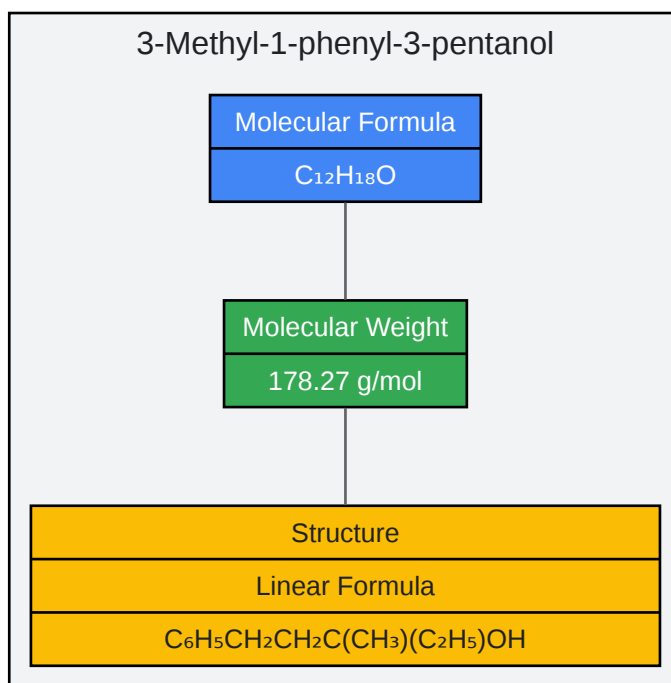
**3-Methyl-1-phenyl-3-pentanol** is a tertiary alcohol. It is also classified as a member of the benzene and substituted derivatives class of organic compounds.

## Quantitative Molecular Data

The fundamental molecular properties of **3-Methyl-1-phenyl-3-pentanol** are summarized in the table below for quick reference.

Property	Value	Citations
Molecular Formula	C <sub>12</sub> H <sub>18</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Linear Formula	C <sub>6</sub> H <sub>5</sub> CH <sub>2</sub> CH <sub>2</sub> C(CH <sub>3</sub> )(C <sub>2</sub> H <sub>5</sub> )OH	<a href="#">[5]</a>
Molecular Weight	178.27 g/mol	<a href="#">[3]</a> <a href="#">[5]</a>
Molar Mass	178.27 g/mol	<a href="#">[2]</a>

Below is a graphical representation of the structural information of the **3-Methyl-1-phenyl-3-pentanol** molecule.



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Caption: Molecular properties of **3-Methyl-1-phenyl-3-pentanol**.

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## References

- 1. 3-Methyl-1-phenyl-3-pentanol - Starshinechemical [starshinechemical.com]
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- 3. 1-Phenyl-3-methyl-3-pentanol | C<sub>12</sub>H<sub>18</sub>O | CID 61516 - PubChem [pubchem.ncbi.nlm.nih.gov]
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